

Hydroxy-PEG1-(CH2)2-Boc molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Hydroxy-PEG1-(CH2)2-Boc

Cat. No.: B1673963

Get Quote

In-Depth Technical Guide: Hydroxy-PEG1-(CH2)2-Boc

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, experimental protocols, and relevant biological context for **Hydroxy-PEG1-(CH2)2-Boc**, a heterobifunctional linker integral to the development of Proteolysis Targeting Chimeras (PROTACs).

Core Compound Data

Hydroxy-PEG1-(CH2)2-Boc is a chemical tool used in the synthesis of PROTACs. PROTACs are novel therapeutic agents that co-opt the body's own cellular machinery to selectively degrade target proteins. This linker provides a flexible polyethylene glycol (PEG) spacer, enhancing the solubility and pharmacokinetic properties of the resulting PROTAC molecule. The Boc (tert-butyloxycarbonyl) protecting group allows for controlled, stepwise synthesis.

Quantitative Data Summary



Property	Value	Citations
Molecular Weight	190.24 g/mol	[1][2][3]
Chemical Formula	C ₉ H ₁₈ O ₄	[2][3]
CAS Number	671802-00-9	[2][3]

Experimental Protocols

While specific, proprietary synthesis methods for **Hydroxy-PEG1-(CH2)2-Boc** are not publicly detailed, a general and representative protocol for the Boc protection of a hydroxyl-PEG linker is presented below. This is a foundational step in creating such a molecule.

General Protocol for Boc Protection of a Hydroxyl-PEG Linker

Objective: To selectively protect the amine group of a hydroxyl-PEG-amine precursor with a Boc group, leaving the hydroxyl group available for further reaction. This is a common strategy in the synthesis of heterobifunctional linkers.

Materials:

- Amino-PEG-alcohol (e.g., 2-(2-aminoethoxy)ethanol)
- Di-tert-butyl dicarbonate ((Boc)₂O)
- A non-nucleophilic base (e.g., triethylamine or diisopropylethylamine (DIPEA))
- Anhydrous solvent (e.g., dichloromethane (DCM) or tetrahydrofuran (THF))
- Magnetic stirrer and stir bar
- Round-bottom flask
- Nitrogen or argon gas supply (for inert atmosphere)

Procedure:

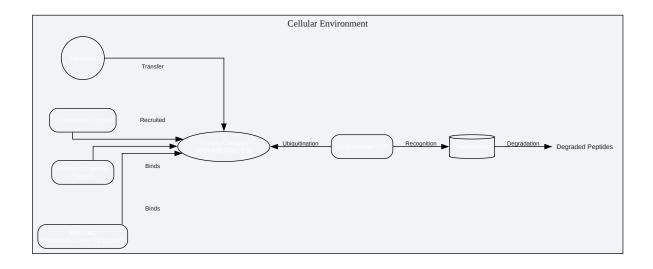


- Reaction Setup: In a clean, dry round-bottom flask under an inert atmosphere (nitrogen or argon), dissolve the amino-PEG-alcohol in the anhydrous solvent.
- Base Addition: Add the non-nucleophilic base (typically 1.5-2.0 equivalents relative to the amino-PEG-alcohol) to the reaction mixture.
- Boc Anhydride Addition: Slowly add di-tert-butyl dicarbonate ((Boc)₂O) (typically 1.1-1.2 equivalents) to the stirring solution.
- Reaction: Allow the reaction to stir at room temperature for 4-12 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or liquid chromatographymass spectrometry (LC-MS) to confirm the consumption of the starting material.
- Workup: Once the reaction is complete, the mixture is typically washed with a mild aqueous acid (e.g., 1M HCl) to remove excess base, followed by a wash with saturated aqueous sodium bicarbonate, and finally with brine.
- Purification: The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The resulting crude product can be purified by flash column chromatography to yield the pure Boc-protected hydroxyl-PEG linker.
- Characterization: The final product should be characterized by techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry (MS) to confirm its identity and purity.

Visualizations PROTAC Mechanism of Action

The following diagram illustrates the general mechanism of action for a PROTAC molecule, which is the intended application for **Hydroxy-PEG1-(CH2)2-Boc**. PROTACs are heterobifunctional molecules that bring a target protein and an E3 ubiquitin ligase into close proximity, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.[1][4]





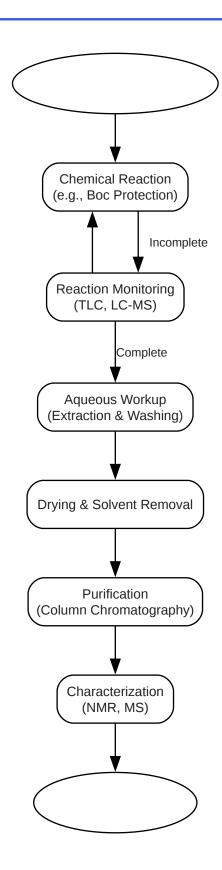
Click to download full resolution via product page

Caption: General mechanism of action for a PROTAC molecule.

Experimental Workflow for Chemical Synthesis and Characterization

The following diagram outlines a typical workflow for the synthesis, purification, and characterization of a chemical compound like **Hydroxy-PEG1-(CH2)2-Boc**.





Click to download full resolution via product page

Caption: A typical workflow for chemical synthesis and purification.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. PROTAC: a revolutionary technology propelling small molecule drugs into the next golden age PMC [pmc.ncbi.nlm.nih.gov]
- 2. What are PROTACs? Mechanisms, advantages, and challenges | Drug Discovery News [drugdiscoverynews.com]
- 3. benchchem.com [benchchem.com]
- 4. Proteolysis targeting chimera Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Hydroxy-PEG1-(CH2)2-Boc molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673963#hydroxy-peg1-ch2-2-boc-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com